

1-Butyl-1-cyclopentanol molecular weight and formula

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Compound of Interest

Compound Name: 1-Butyl-1-cyclopentanol

Cat. No.: B072229

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In-Depth Technical Guide: 1-Butyl-1-cyclopentanol

This guide provides an overview of the fundamental physicochemical properties of **1-Butyl-1-cyclopentanol**, a tertiary alcohol with applications in chemical synthesis. The information is tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The molecular formula and weight are critical parameters in experimental design and analysis. The data for **1-Butyl-1-cyclopentanol** is summarized below.

Parameter	Value	Source
Molecular Formula	C9H18O	[1] [2] [3] [4]
Molecular Weight	142.24 g/mol	[2]
---	142.241 g/mol	[1]
---	142.242 g/mol	[3]
---	142.2386 g/mol	[4]
---	142.243 g/mol	

Logical Relationship of Chemical Properties

The following diagram illustrates the relationship between the compound's name, its molecular formula, and its resulting molecular weight.

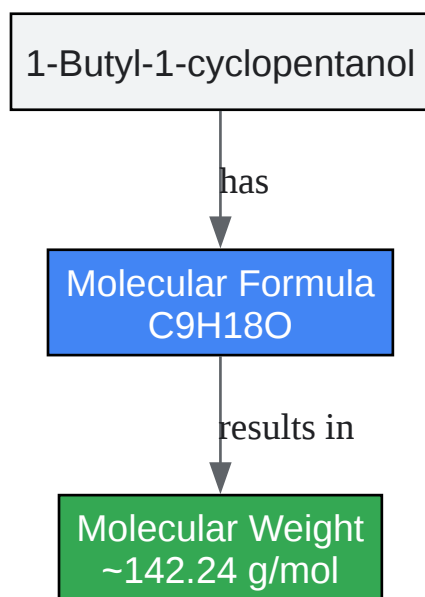


Figure 1. Physicochemical Properties of 1-Butyl-1-cyclopentanol

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Figure 1. Physicochemical Properties of **1-Butyl-1-cyclopentanol**

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